

Chemical structure and properties of (S)-(+)-uniconazole

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Uniconazole P

Cat. No.: B1683726

[Get Quote](#)

An In-depth Technical Guide to (S)-(+)-Uniconazole

Introduction

(S)-(+)-Uniconazole, also known as uniconazole-P, is the most biologically active stereoisomer of the triazole-based plant growth regulator, uniconazole.[1][2][3] It is widely utilized in agriculture and horticulture to control plant height, improve stress tolerance, and enhance the overall quality and yield of crops and ornamental plants.[4][5] Its primary mechanism of action involves the inhibition of gibberellin (GA) biosynthesis, which leads to a reduction in cell elongation and results in more compact and robust plant architecture.[4][5][6][7] Furthermore, uniconazole has been shown to influence other hormonal pathways, notably by inhibiting the catabolism of abscisic acid (ABA), a key hormone in stress response.[3][8][9] This guide provides a comprehensive overview of the chemical structure, physicochemical properties, and biological functions of (S)-(+)-uniconazole for researchers, scientists, and professionals in drug and agrochemical development.

Chemical Structure and Identifiers

(S)-(+)-Uniconazole is the (S)-enantiomer of (E)-1-(4-chlorophenyl)-4,4-dimethyl-2-(1H-1,2,4-triazol-1-yl)pent-1-en-3-ol.[10] The racemic mixture is referred to as uniconazole.[10] The (S) configuration at the chiral center is critical for its high level of biological activity.[1][3]

Identifier	Value	Source
IUPAC Name	(E,3S)-1-(4-chlorophenyl)-4,4-dimethyl-2-(1,2,4-triazol-1-yl)pent-1-en-3-ol	[2]
CAS Number	83657-17-4	[2][10]
Synonyms	Uniconazole-P, (S)-Uniconazole, Lomica, SUMISEVEN P, (S)-(+)-uniconazole	[2][10]
Molecular Formula	C ₁₅ H ₁₈ ClN ₃ O	[1][2][11]
Molecular Weight	291.78 g/mol	[7][12][13][14]
SMILES String	CC(C)(C)--INVALID-LINK--cc1)/n2cncn2)O	[2]
InChI Key	YNWVFADWWLCOPU-MAUPQMMJSA-N	[2][10]

Physicochemical Properties

The physical and chemical characteristics of uniconazole are summarized below. These properties influence its environmental fate, solubility, and application methods.

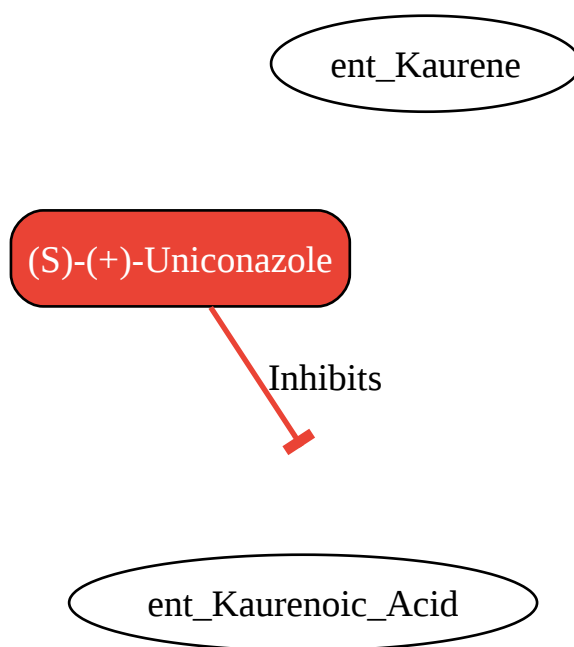
Property	Value	Conditions	Source
Appearance	White to light brown crystalline solid/powder	Standard	[3][7][12]
Melting Point	147-164 °C	N/A	[7][12]
Water Solubility	8.41 mg/L	25 °C	[7][12]
Solubility (Organic)	Methanol: 88 g/kg; Hexane: 0.3 g/kg; Xylene: 7 g/kg	25 °C	[12]
Soluble in acetone, ethyl acetate, chloroform, dimethylformamide	General	[12]	
Density	1.28 g/mL	21.5 °C	[7][12]
Vapor Pressure	8.9 mPa	20 °C	[12]

Biological Properties and Mechanism of Action

Uniconazole is a potent inhibitor of cytochrome P450 (CYP450) monooxygenases.[1][15][16] This inhibitory action is the basis for its effects on multiple plant hormone pathways.

Inhibition of Gibberellin Biosynthesis

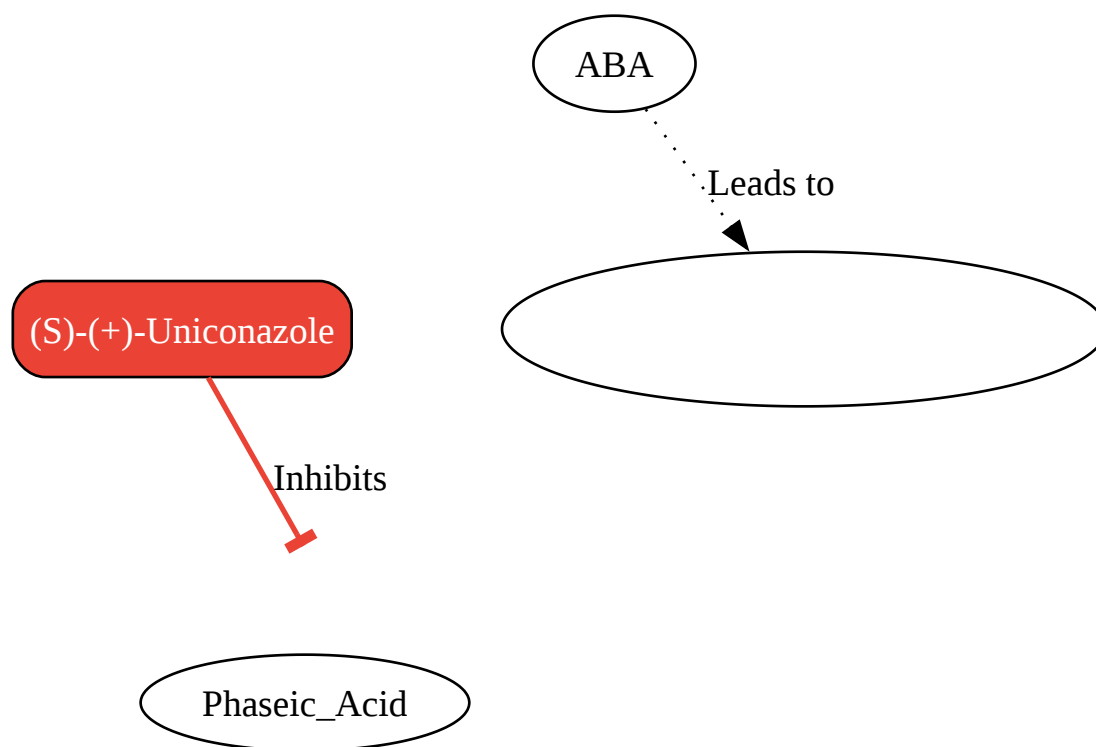
The most well-documented effect of uniconazole is the blockage of gibberellin (GA) biosynthesis.[4][5][6] Specifically, it inhibits ent-kaurene oxidase, a key CYP450 enzyme in the GA pathway.[2] This inhibition prevents the conversion of ent-kaurene to ent-kaurenoic acid, a critical step in the formation of biologically active GAs. The resulting deficiency in active GAs leads to reduced stem elongation, resulting in a dwarfing effect, darker green leaves (due to increased chlorophyll content), and a more compact plant structure.[6][7][17]



[Click to download full resolution via product page](#)

Inhibition of Absciscic Acid (ABA) Catabolism

In addition to its effects on GAs, uniconazole is a potent inhibitor of ABA 8'-hydroxylase (CYP707A), the primary enzyme responsible for ABA catabolism in plants.[8][9][11] By inhibiting the breakdown of ABA, uniconazole treatment leads to an increase in endogenous ABA levels.[6][8][9] Elevated ABA levels are associated with enhanced tolerance to abiotic stresses such as drought and salinity, as ABA plays a crucial role in regulating stomatal closure and stress-responsive gene expression.[4][5] Uniconazole-P has been identified as a strong competitive inhibitor of ABA 8'-hydroxylase with a K_i value of 8.0 nM.[8][9]



[Click to download full resolution via product page](#)

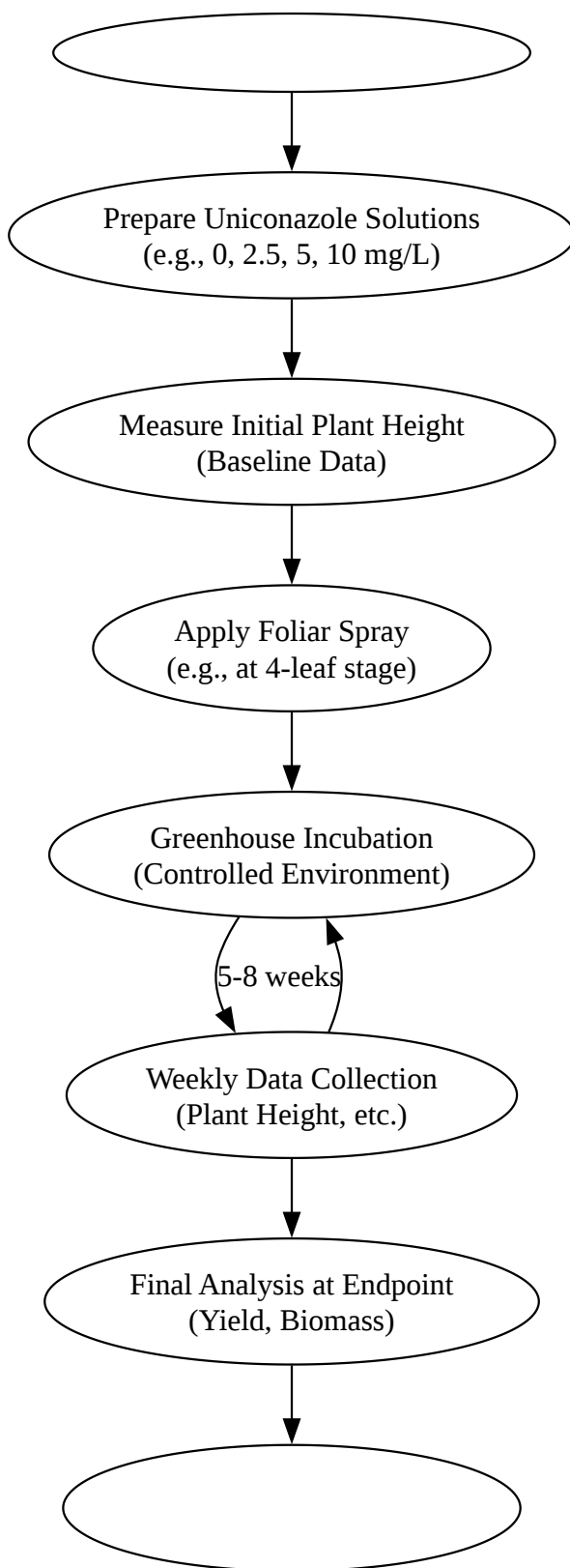
Experimental Protocols

The application of uniconazole requires precise control of concentration and timing to achieve the desired physiological response without causing excessive stunting. Below is a representative protocol for evaluating the efficacy of uniconazole as a foliar spray on vegetable transplants, synthesized from established methodologies.^[18]

Protocol: Efficacy of Uniconazole Foliar Spray on Potted Seedlings

- Plant Material and Growth Conditions:
 - Use seedlings of species such as tomato (*Solanum lycopersicum*), pepper (*Capsicum annuum*), or eggplant (*Solanum melongena*).
 - Grow seedlings in standard cell trays or small pots with a commercial soilless substrate.
 - Maintain plants in a greenhouse with controlled temperature (e.g., 24°C day / 18°C night) and provide regular fertilization (e.g., weekly with 200 mg·L⁻¹ N).^[18]

- Preparation of Uniconazole Solutions:
 - Prepare a stock solution of uniconazole (e.g., from a commercial formulation like Sumagic® or Concise®).
 - Perform serial dilutions to create a range of treatment concentrations. Effective concentrations for vegetable transplants often range from 2.5 to 10 mg·L⁻¹ (ppm).[\[18\]](#)
 - Prepare a "control" solution containing only water.
- Treatment Application:
 - Apply treatments when seedlings have reached a specific developmental stage, such as the four-leaf stage.[\[18\]](#)
 - Measure the initial height of a randomly selected subset of plants before application.
 - Apply the solutions as a single, uniform foliar spray. Use a calibrated sprayer to apply a consistent volume, for example, 204 mL·m⁻².[\[18\]](#)
 - Ensure complete and even coverage of the foliage. Avoid excessive runoff into the media.
- Data Collection and Analysis:
 - At regular intervals (e.g., weekly), measure the plant height from the soil line to the apical meristem.
 - Continue measurements for a period of 5 to 8 weeks post-treatment.[\[18\]](#)
 - At the conclusion of the experiment, other parameters such as stem diameter, leaf chlorophyll content, and (if applicable) time to flowering and fruit yield can be measured.
 - Analyze the data using appropriate statistical methods (e.g., ANOVA) to determine the effect of different uniconazole concentrations compared to the control.



[Click to download full resolution via product page](#)

Conclusion

(S)-(+)-Uniconazole is a highly effective plant growth regulator with a dual mode of action that makes it a valuable tool for agricultural and horticultural applications. By inhibiting both gibberellin biosynthesis and abscisic acid catabolism, it not only controls plant stature but also enhances resilience to environmental stresses. Its potency requires careful and precise application, but when used correctly, it can significantly improve crop manageability, quality, and yield. Further research into its complex interactions with other plant hormonal pathways will continue to uncover new potential applications for this versatile molecule.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Uniconazole (Ref: XE 1019) [sitem.herts.ac.uk]
- 2. Uniconazole P | C₁₅H₁₈CIN₃O | CID 6436639 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Uniconazole - LKT Labs [lktlabs.com]
- 4. nbinno.com [nbinno.com]
- 5. Effect of Uniconazole Plant Growth Regulator In Agriculture [doraagri.com]
- 6. Frontiers | Uniconazole-mediated growth regulation in *Ophiopogon japonicus*: yield maximization vs. medicinal quality trade-offs [frontiersin.org]
- 7. Uniconazole - Wikipedia [en.wikipedia.org]
- 8. academic.oup.com [academic.oup.com]
- 9. A plant growth retardant, uniconazole, is a potent inhibitor of ABA catabolism in *Arabidopsis* - PubMed [pubmed.ncbi.nlm.nih.gov]
- 10. bcpcpesticidecompendium.org [bcpcpesticidecompendium.org]
- 11. caymanchem.com [caymanchem.com]
- 12. Jiangsu Sword Agrochemicals Co., Ltd.--Uniconazole [swordchem.com]
- 13. Uniconazole | C₁₅H₁₈CIN₃O | CID 6436604 - PubChem [pubchem.ncbi.nlm.nih.gov]

- 14. Uniconazole [webbook.nist.gov]
- 15. kyushu-u.elsevierpure.com [kyushu-u.elsevierpure.com]
- 16. Uniconazole, a cytochrome P450 inhibitor, inhibits trans-zeatin biosynthesis in Arabidopsis - PubMed [pubmed.ncbi.nlm.nih.gov]
- 17. Page loading... [guidechem.com]
- 18. hort [journals.ashs.org]
- To cite this document: BenchChem. [Chemical structure and properties of (S)-(+)-uniconazole]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1683726#chemical-structure-and-properties-of-s-uniconazole]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com